

Carpachromene PEPCK hexokinase activity comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Carpachromene

CAS No.: 57498-96-1

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Quantitative Data on Enzyme Activity

The following table summarizes the experimental findings for **carpachromene**'s effects on PEPCK and hexokinase activity in an insulin-resistant HepG2 cell model (HepG2/IRM) [1] [2].

Enzyme	Effect of Carpachromene	Reported Change	Biological Consequence
PEPCK (Phosphoenolpyruvate Carboxykinase)	Significant decrease in activity	Decreased [1] [2]	Reduces glucose production (gluconeogenesis), helping to lower blood sugar levels.
Hexokinase (HK)	Significant increase in activity	Increased [1] [2]	Enhances the first step of glucose metabolism, promoting cellular glucose uptake and utilization.

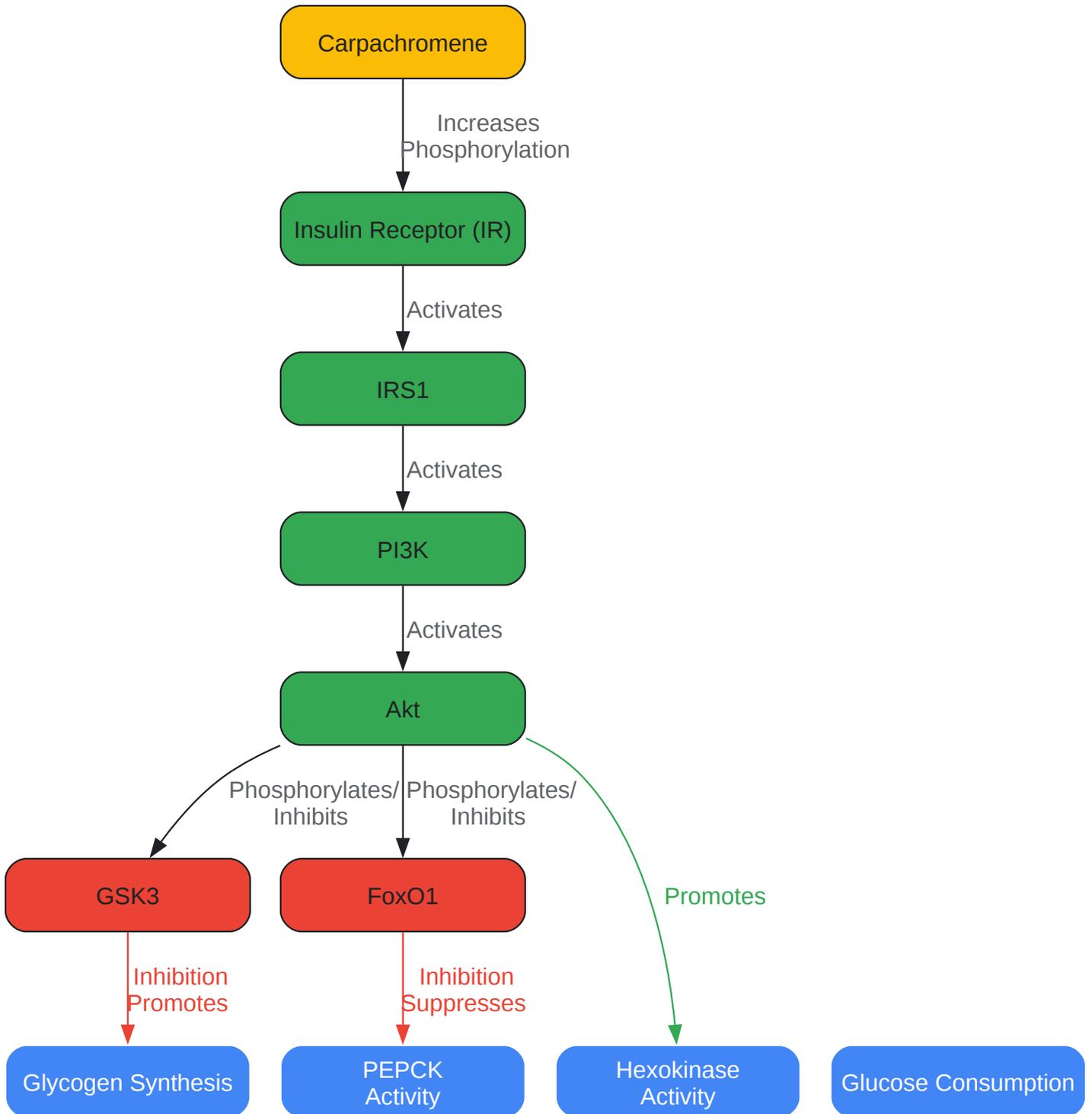
Detailed Experimental Methodology

The data presented above was generated using the following key experimental procedures [1] [2]:

- **Cell Model:** A human liver cancer cell line (HepG2) was used. An insulin-resistant model (HepG2/IRM) was established by treating the cells with a low concentration of insulin (0.005 μM) for 24 hours.
- **Treatment:** The insulin-resistant HepG2 cells were treated with **carpachromene** at various concentrations. Metformin, a first-line diabetes medication, was used as a positive control.
- **Enzyme Activity Assay:** The activities of PEPCK and hexokinase were measured after **carpachromene** treatment. The specific biochemical methods for these assays are standard in the field but were not described in minute detail in the article abstract.

Mechanism of Action Signaling Pathway

Carpachromene's effects on PEPCK and hexokinase are part of a broader mechanism that restores insulin sensitivity. The compound works by activating the insulin signaling pathway inside liver cells, as illustrated below.



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This pathway illustrates that **carpachromene** does not act on the enzymes in isolation. Its primary effect is enhancing the entire insulin signaling cascade [1] [2] [3]:

- **Activation of Insulin Signaling:** **Carpachromene** increases the phosphorylation (activation) of key proteins in the pathway, including the Insulin Receptor (IR), IRS1, PI3K, and Akt.
- **Inhibition of Downstream Targets:** The activated Akt then phosphorylates and inhibits two key enzymes: GSK3 and FoxO1.
- **Metabolic Outcomes:** The inhibition of GSK3 promotes glycogen synthesis. The inhibition of the transcription factor FoxO1 leads to reduced expression and activity of PEPCCK, a key enzyme for glucose production. The pathway also leads to increased hexokinase activity and overall glucose consumption by the cells.

Interpretation for Researchers

- **The Findings Are Promising but Preliminary:** The data demonstrates a clear and potent effect of **carpachromene** on improving glucose metabolism in a human cell model of insulin resistance. The concentration- and time-dependent response in glucose consumption is a strong indicator of a specific biological effect [1].
- **Key Considerations for Your Guide:**
 - **Scope of Data:** Currently, this detailed mechanistic data comes from a single in vitro study. When comparing **carpachromene** to other alternatives, it is important to note the maturity of the evidence.
 - **Cell Viability:** The effective concentrations (5-20 µg/mL) showed cell viability of over 90%, which is crucial for interpreting the specificity of the metabolic effects and ruling out general toxicity [1] [2].
 - **Comparative Benchmarking:** The study used metformin as a positive control, providing a direct benchmark against a standard therapy. Your guide could highlight that **carpachromene** operates through a similar, well-defined insulin-sensitizing pathway [1].

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References

1. Carpachromene Ameliorates Insulin Resistance in HepG2 ... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [Carpachromene PEPCK hexokinase activity comparison].

Smolecule, [2026]. [Online PDF]. Available at:

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